

# A Comprehensive Guide to the Safe Disposal of 19-Norepiandrosterone

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 19-Norepiandrosterone

Cat. No.: B3340957

[Get Quote](#)

Introduction: **19-Norepiandrosterone** is a primary metabolite of the anabolic-androgenic steroid nandrolone (19-nortestosterone).<sup>[1][2]</sup> As such, materials containing this compound require careful management to ensure regulatory compliance, environmental protection, and the safety of all laboratory personnel. This guide provides a direct, procedural framework for the proper disposal of **19-Norepiandrosterone**, grounded in the regulations set forth by the Drug Enforcement Administration (DEA) and the Environmental Protection Agency (EPA), as well as the safety standards mandated by the Occupational Safety and Health Administration (OSHA).

## Foundational Regulatory Framework: The "Why" Behind the Protocols

Proper disposal is not merely a suggestion but a legal and ethical mandate. Three key federal agencies govern the handling and disposal of **19-Norepiandrosterone**. Understanding their roles is critical to implementing a compliant disposal strategy.


- Drug Enforcement Administration (DEA): Anabolic steroids, including nandrolone and by extension its metabolites, are classified as Schedule III controlled substances under the Controlled Substances Act (CSA).<sup>[3][4]</sup> The DEA's primary concern is preventing the diversion of these substances.<sup>[4]</sup> Therefore, disposal procedures must render the compound "non-retrievable," meaning it is permanently altered and cannot be reused.<sup>[5][6]</sup> Incineration is the method currently recognized by the DEA as meeting this standard.<sup>[5][6]</sup>
- Environmental Protection Agency (EPA): Laboratory waste is regulated by the EPA under the Resource Conservation and Recovery Act (RCRA).<sup>[7][8]</sup> While not specifically listed, the potential hazards of **19-Norepiandrosterone**, including suspected carcinogenicity and reproductive toxicity, require its management as a hazardous chemical waste.<sup>[9]</sup> This involves strict rules for waste identification, labeling, on-site accumulation, and disposal through licensed facilities.<sup>[7][10]</sup>
- Occupational Safety and Health Administration (OSHA): OSHA ensures the safety of laboratory personnel by mandating safe handling practices, the use of Personal Protective Equipment (PPE), and hazard communication.<sup>[11]</sup> Adherence to OSHA standards minimizes the risk of occupational exposure during handling and disposal procedures.

**Table 1: Regulatory Compliance Summary**

Agency	Governing Regulation(s)	Key Requirements for 19-Norepiandrosterone Disposal
DEA	Controlled Substances Act (CSA)	Must be treated as a Schedule III substance. Disposal must render the compound "non-retrievable." Requires stringent record-keeping and transfer to a DEA-registered reverse distributor. <a href="#">[5]</a> <a href="#">[6]</a>
EPA	Resource Conservation and Recovery Act (RCRA)	Must be managed as hazardous waste. Requires proper labeling, segregation, and storage in a Satellite Accumulation Area (SAA). <a href="#">[10]</a> <a href="#">[12]</a> Disposal must be conducted by a licensed hazardous waste contractor. <a href="#">[7]</a>
OSHA	29 CFR 1910.1200 (HazCom) & 1910.1450 (Lab Standard)	Requires use of appropriate PPE, availability of Safety Data Sheets (SDS), and training for all personnel handling the substance. <a href="#">[11]</a>

## Waste Characterization and Disposal Workflow

The first and most critical step is to correctly identify and characterize the waste. The disposal path depends on whether you are dealing with the pure compound or materials with trace contamination.

[Click to download full resolution via product page](#)Caption: Disposal decision workflow for **19-Norepiandrosterone**.

## On-Site Handling and Accumulation Protocols

Safe disposal begins with safe handling in the laboratory.

A. Personal Protective Equipment (PPE): Given the compound's potential hazards, appropriate PPE is mandatory.

- Gloves: Chemically compatible gloves (e.g., nitrile) must be worn.
- Eye Protection: Safety glasses with side shields or goggles are required.
- Lab Coat: A standard lab coat must be worn to protect from skin contact.

B. Containment and Labeling: All waste must be accumulated in designated, properly labeled containers.

- Container Selection: Use leak-proof containers that are compatible with the waste type (e.g., polyethylene for liquids, puncture-resistant containers for solids).[\[7\]](#) Never use foodstuff containers.[\[12\]](#)
- Labeling: The container must be labeled at the moment the first piece of waste is added. The label must be clear, legible, and securely affixed.

**Table 2: Hazardous Waste Labeling Requirements**

Label Element	Description	Example
"Hazardous Waste"	The words "Hazardous Waste" must appear prominently. <a href="#">[10]</a>	HAZARDOUS WASTE
Chemical Name(s)	List all chemical constituents by their full name. Do not use abbreviations. <a href="#">[13]</a>	19-Norepiandrosterone
Hazard Identification	Indicate the primary hazards associated with the waste.	Reproductive Toxin, Suspected Carcinogen
Accumulation Start Date	The date the first waste is added to the container.	MM/DD/YYYY
Generator Information	Name of the principal investigator, lab location, and contact information.	Dr. Jane Doe, S-123, x5-1234

C. Satellite Accumulation Area (SAA): This is a designated area in the lab where hazardous waste is stored before being moved for disposal.

- The SAA must be at or near the point of generation and under the control of laboratory personnel.[\[12\]](#)[\[14\]](#)
- Containers must be kept securely closed except when adding waste.[\[12\]](#)
- Incompatible waste streams (e.g., acids and bases) must be segregated within the SAA to prevent reactions.[\[12\]](#)

## Step-by-Step Disposal Procedures

Follow these protocols based on the waste characterization from Section 2.

## Protocol 4.1: Disposal of Trace-Contaminated Solid Waste

This protocol applies to items such as used gloves, bench paper, contaminated plasticware, and empty vials.

- Segregation: Collect all solid materials contaminated with **19-Norepiandrosterone** separately from regular trash and other waste streams.
- Containment: Place these items into a designated, puncture-resistant hazardous waste container that is properly labeled as described in Table 2.
- Empty Vials: A vial is considered "empty" if it contains only a minimal residue that cannot be reasonably withdrawn.[\[15\]](#) All labels on empty vials must be defaced or removed to be unreadable before placing them in the waste container.[\[15\]](#)
- Storage: Store the sealed container in your lab's SAA.
- Pickup: When the container is full, or according to your institution's schedule, arrange for pickup through your Environmental Health & Safety (EHS) office for disposal via a licensed waste contractor.[\[16\]](#)

## Protocol 4.2: Disposal of Bulk or Unused 19-Norepiandrosterone

This protocol is for the pure compound, expired stock solutions, or significant quantities of waste. This process requires strict adherence to DEA regulations.

- DO NOT Discard: Never dispose of bulk **19-Norepiandrosterone** down the drain or in the regular or chemical waste trash. [\[16\]](#) This is a violation of both EPA and DEA regulations.
- Secure and Segregate: The material must be kept in its original or a suitable, sealed, and labeled container. Store it in a secure location, such as a locked cabinet, that is accessible only to authorized personnel.
- Contact EHS: Immediately contact your institution's EHS department. They are responsible for coordinating the disposal of controlled substances.
- Transfer to a Reverse Distributor: Your EHS office will arrange for the transfer of the material to a DEA-registered reverse distributor.[\[6\]](#) This is the only legal pathway for the disposal of controlled substance inventory.[\[5\]](#)
- Documentation: The transfer and disposal process must be meticulously documented. For Schedule III substances, this typically involves an invoice and records maintained for at least two years.[\[6\]](#)[\[17\]](#) The reverse distributor is responsible for completing and filing DEA Form 41 ("Registrants Inventory of Drugs Surrendered") upon destruction of the substance.[\[5\]](#)

## Protocol 4.3: Spill and Decontamination Procedures

In the event of a spill, prioritize personnel safety and containment.

- Alert Personnel: Notify others in the immediate area of the spill.
- Don PPE: If not already wearing it, put on your full PPE (lab coat, goggles, double nitrile gloves).
- Contain Spill: For a liquid spill, cover it with an inert absorbent material (e.g., vermiculite, sand). For a solid spill, gently cover it to prevent dust from becoming airborne.

- Collect Waste: Carefully collect all contaminated absorbent material and any broken containers. Place everything into the designated hazardous waste container for **19-Norepiandrosterone**.
- Decontaminate: Clean the spill area thoroughly with soap and water or an appropriate laboratory detergent.
- Dispose of PPE: All PPE used during the cleanup must be disposed of as trace-contaminated solid waste (Protocol 4.1).

By adhering to these detailed procedures, researchers, scientists, and drug development professionals can ensure the safe, compliant, and environmentally responsible disposal of **19-Norepiandrosterone**, upholding the highest standards of laboratory safety and scientific integrity.

## References

- Managing Hazardous Chemical Waste in the Lab. American Chemical Society. URL: <https://www.acs.org/chemical-safety/waste-management/managing-hazardous-chemical-waste.html>
- Proper Disposal of Hydrocortisone Valerate: A Guide for Laboratory Professionals. Benchchem. URL: <https://www.benchchem.com>
- How to Dispose of Chemical Waste in a Lab Correctly. GAIACA. URL: <https://www.gaiaca.com/how-to-dispose-of-chemical-waste-in-a-lab-correctly/>
- Laboratory Hazardous Waste Disposal Guidelines. Central Washington University. URL: <https://www.cwu.edu/facility/sites/cts.cwu.edu.facility/files/documents/Hazardous%20Waste%20Disposal%20Guidelines.pdf>
- Laboratory Environmental Sample Disposal Information Document. U.S. Environmental Protection Agency (EPA). URL: [https://www.epa.gov/sites/default/files/2015-07/documents/lab\\_disposal.pdf](https://www.epa.gov/sites/default/files/2015-07/documents/lab_disposal.pdf)
- Regulations for Hazardous Waste Generated at Academic Laboratories. U.S. Environmental Protection Agency (EPA). URL: <https://www.epa.gov>.
- DEA Rule on the Disposal of Controlled Substances. American Society of Health-System Pharmacists (ASHP). URL: <https://www.ashp.org/-/media/assets/policy-compliance/docs/gdl-dea-rule-disposal-controlled-substances.pdf>
- Disposal of Controlled Substances. Federal Register. URL: <https://www.federalregister.gov/documents/2014/09/09/2014-20926/disposal-of-controlled-substances>
- Controlled Substance Disposal: Ensuring Safe Pharmaceutical Waste Management. Stericycle. URL: <https://www.stericycle.com/en-us/blog/compliance/controlled-substance-disposal-ensuring-safe-pharmaceutical-waste-management>
- TESTOSTERONE. Occupational Safety and Health Administration (OSHA). URL: <https://www.osha.gov>.
- 19-Norandrosterone. Wikipedia. URL: <https://en.wikipedia.org/wiki/19-Norandrosterone>
- 19-Norandrosterone Reference Standard. Benchchem. URL: <https://www.benchchem.com/product/b134915>
- How to Dispose of Controlled Substances (to Stay Legal & Compliant). US Bio-Clean. URL: <https://www.usbioclean.com/blog/how-to-dispose-of-controlled-substances-to-stay-legal-compliant>
- 19-Norandrosterone | C18H28O2. PubChem, National Center for Biotechnology Information. URL: <https://pubchem.ncbi.nlm.nih.gov/compound/19-Norandrosterone>
- Disposal of Controlled Substance Prescriptions Abandoned at a Practitioner's Registered Location. Drug Enforcement Administration (DEA). URL: [https://www.deadiversion.usdoj.gov/faq/rx\\_disposal.htm](https://www.deadiversion.usdoj.gov/faq/rx_disposal.htm)
- (+)-19-Norandrost-4-ene-3,17-dione Safety Data Sheet. Santa Cruz Biotechnology.
- Destruction and Disposal - Controlled Substances. Princeton University Environmental Health and Safety. URL: <https://ehs.princeton.edu/book/controlled-substances-procedures-manual/destruction-and-disposal-controlled-substances>
- 19-Norandrostenedione Safety Data Sheet. Cayman Chemical. URL: [https://www.caymanchem.com/sds/10006325\\_sds.pdf](https://www.caymanchem.com/sds/10006325_sds.pdf)
- Significance of 19-norandrosterone in athletes' urine samples. National Center for Biotechnology Information (NCBI). URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC2657497/>
- How To: Lab Waste. LabXchange (YouTube). URL: <https://www.youtube.com>.

- Steroids. Drug Enforcement Administration (DEA). URL: <https://www.dea.gov/factsheets/steroids>
- Training Requirements in OSHA Standards. Occupational Safety and Health Administration (OSHA). URL: <https://www.osha.gov>.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or Request Quote Online.

## Sources

- 1. 19-Norandrosterone - Wikipedia [en.wikipedia.org]
- 2. Significance of 19-norandrosterone in athletes' urine samples - PMC [pmc.ncbi.nlm.nih.gov]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. dea.gov [dea.gov]
- 5. Controlled Substance Disposal: Ensuring Safe Pharmaceutical Waste Management | Stericycle [stericycle.com]
- 6. usbioclean.com [usbioclean.com]
- 7. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
- 8. epa.gov [epa.gov]
- 9. 19-Norandrosterone | C18H28O2 | CID 9548753 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Managing Hazardous Chemical Waste in the Lab | Lab Manager [labmanager.com]
- 11. osha.gov [osha.gov]
- 12. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 13. m.youtube.com [m.youtube.com]
- 14. epa.gov [epa.gov]
- 15. ehs.princeton.edu [ehs.princeton.edu]
- 16. pdf.benchchem.com [pdf.benchchem.com]
- 17. ashp.org [ashp.org]
- To cite this document: BenchChem. [A Comprehensive Guide to the Safe Disposal of 19-Norepiandrosterone]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3340957#19-norepiandrosterone-proper-disposal-procedures>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

[[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)